

Propionitrile: A Comprehensive Technical Guide to its Chemical Structure and Bonding

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Compound of Interest

Compound Name: *Propionitrile*

Cat. No.: *B7769516*

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Introduction

Propionitrile ($\text{CH}_3\text{CH}_2\text{CN}$), also known as ethyl cyanide or propanenitrile, is a simple aliphatic nitrile with significant applications in organic synthesis and as a solvent. Its chemical properties and reactivity are intrinsically linked to its molecular structure and bonding. This technical guide provides an in-depth analysis of the chemical structure, bonding, molecular geometry, and spectroscopic properties of **propionitrile**, tailored for a scientific audience.

Chemical Structure and Bonding

Propionitrile consists of a three-carbon chain with a terminal nitrile functional group ($-\text{C}\equiv\text{N}$). The molecule is comprised of carbon, hydrogen, and nitrogen atoms linked by covalent bonds.

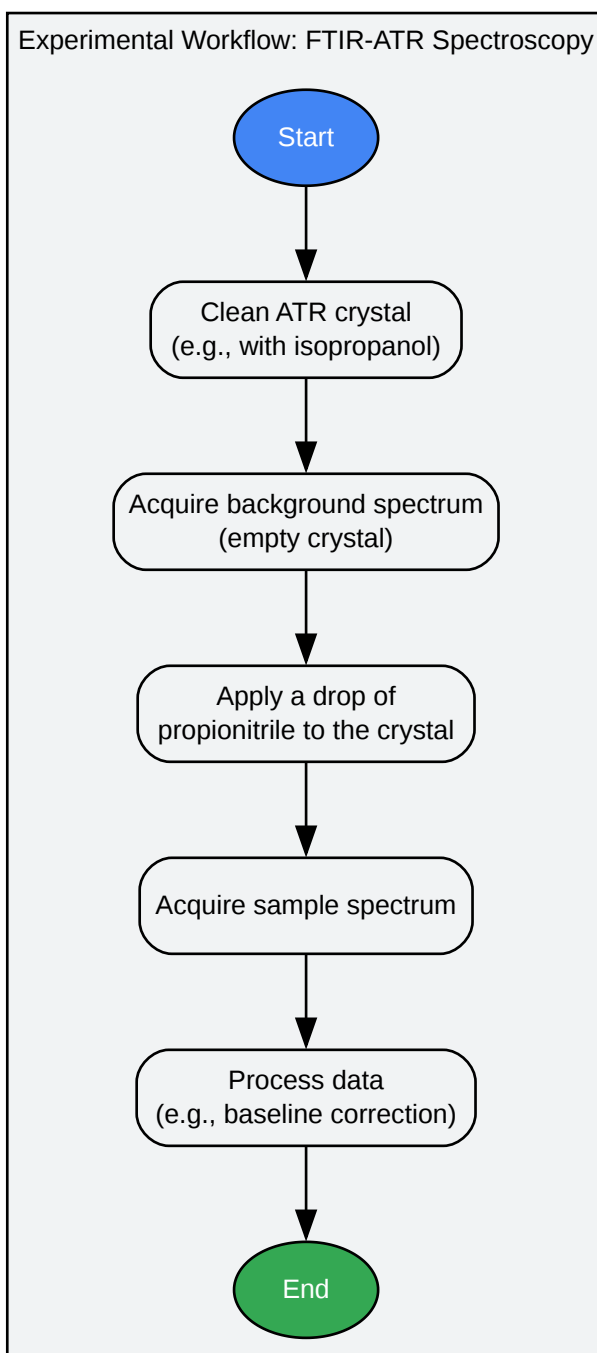
Hybridization and Bonding Scheme

The bonding in **propionitrile** can be understood by examining the hybridization state of each non-hydrogen atom:

- **C1 (Methyl Carbon):** This carbon atom is bonded to three hydrogen atoms and one carbon atom through single bonds. To form four single bonds, it adopts sp^3 hybridization, resulting in a tetrahedral geometry around this carbon.

- C2 (Methylene Carbon): This carbon is bonded to two hydrogen atoms and two carbon atoms via single bonds. Similar to the methyl carbon, it is sp^3 hybridized with a tetrahedral arrangement of its bonds.
- C3 (Nitrile Carbon): This carbon is triple-bonded to the nitrogen atom and single-bonded to the adjacent carbon atom. To accommodate one sigma (σ) bond and two pi (π) bonds, it undergoes sp hybridization. This results in a linear geometry for the $C-C\equiv N$ fragment.
- N (Nitrile Nitrogen): The nitrogen atom is triple-bonded to the nitrile carbon and possesses a lone pair of electrons. It is also sp hybridized, contributing to the linear geometry of the nitrile group.

The triple bond between the carbon and nitrogen atoms consists of one sigma (σ) bond, formed by the overlap of sp hybrid orbitals, and two pi (π) bonds, formed by the overlap of the unhybridized p orbitals on both the carbon and nitrogen atoms.



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- To cite this document: BenchChem. [Propionitrile: A Comprehensive Technical Guide to its Chemical Structure and Bonding]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b7769516#propionitrile-chemical-structure-and-bonding>]

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